

An In-depth Technical Guide to Benzyl-PEG9-alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl-PEG9-alcohol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl-PEG9-alcohol**, a versatile heterobifunctional linker critical in bioconjugation and drug development. The document details its physicochemical properties, applications, and relevant experimental considerations.

Core Properties of Benzyl-PEG9-alcohol

Benzyl-PEG9-alcohol is a polyethylene glycol (PEG) derivative that features a benzyl ether at one terminus and a hydroxyl group at the other. The PEG chain, consisting of nine ethylene glycol units, imparts increased hydrophilicity to molecules it is conjugated with, which can enhance their solubility and pharmacokinetic profiles. The terminal benzyl group serves as a stable protecting group for the hydroxyl functionality, which can be removed under specific conditions to allow for further chemical modification.

There appears to be some discrepancy in the reported molecular weight and chemical formula for this compound across different commercial suppliers. This is likely due to variations in the length of the PEG chain or the presence of different isotopes. Researchers should always refer to the certificate of analysis provided by the supplier for batch-specific information.

A summary of the reported physicochemical properties is presented below:

Property	Value (Supplier 1)	Value (Supplier 2)	Citation
Molecular Weight	460.6 g/mol	504.62 g/mol	[1][2]
Chemical Formula	C23H40O9	C25H44O10	[1][2]
CAS Number	477775-73-8	868594-48-3	[1][2]
Appearance	Colorless liquid	-	[3]
Solubility	Soluble in water	-	[4]
Storage	-20°C for long term	0 - 4 °C for short term, -20 °C for long term	[1][2]

Applications in Research and Drug Development

The primary application of **Benzyl-PEG9-alcohol** lies in its use as a linker molecule in the synthesis of more complex chemical entities, particularly in the field of drug delivery and bioconjugation.[4] The terminal hydroxyl group can be chemically modified to introduce a variety of functional groups, enabling the covalent attachment of **Benzyl-PEG9-alcohol** to proteins, peptides, small molecules, or other biomolecules.[4]

Key Applications Include:

- **PROTACs:** **Benzyl-PEG9-alcohol** is utilized as a PEG-based linker for the synthesis of Proteolysis Targeting Chimeras (PROTACs).[5] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. The PEG linker in this context provides the necessary spatial separation and orientation between the target-binding and E3 ligase-binding moieties.
- **Antibody-Drug Conjugates (ADCs):** The hydrophilic nature of the PEG chain can improve the solubility and pharmacokinetic properties of ADCs.[6]
- **Surface Modification:** The hydroxyl group can be used to attach the PEG linker to surfaces, modifying their properties to, for example, reduce non-specific protein adsorption.[6]

Experimental Considerations and Protocols

The utility of **Benzyl-PEG9-alcohol** stems from the reactivity of its terminal hydroxyl group and the ability to deprotect the benzyl ether.

Deprotection of the Benzyl Group:

The benzyl group is a common protecting group for alcohols and can be removed via catalytic hydrogenation.^[1] A typical procedure involves dissolving the **Benzyl-PEG9-alcohol** in a suitable solvent, such as ethanol or methanol, and adding a palladium catalyst (e.g., 10% Pd/C). The reaction mixture is then stirred under a hydrogen atmosphere until the deprotection is complete, as monitored by techniques like Thin Layer Chromatography (TLC) or Mass Spectrometry.

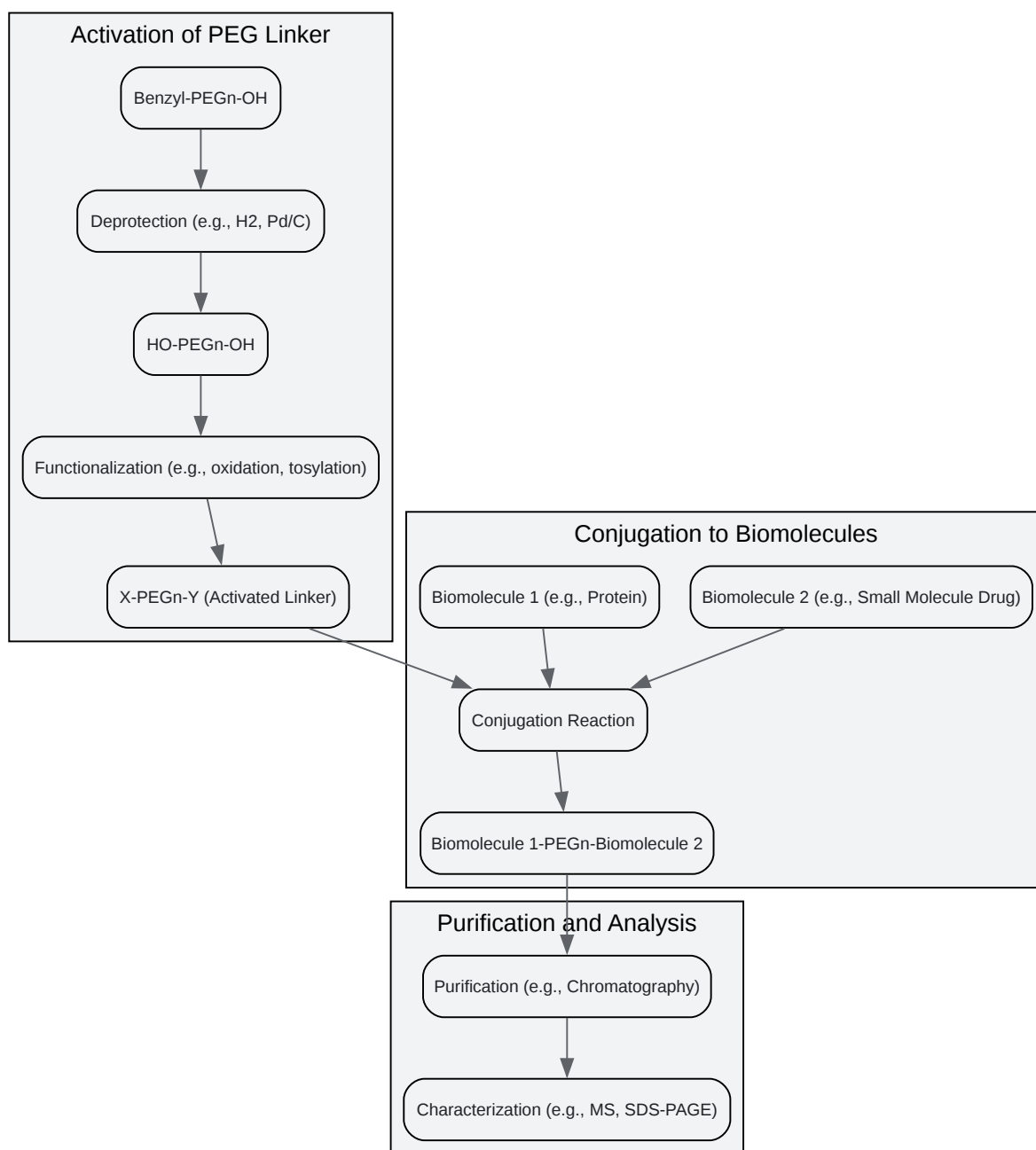
Functionalization of the Hydroxyl Group:

The terminal alcohol can be converted into various other functional groups to facilitate conjugation. For instance, it can be oxidized to an aldehyde or a carboxylic acid, or converted to a leaving group (e.g., tosylate or mesylate) for nucleophilic substitution reactions.

General Workflow for Bioconjugation using a PEG Linker

The following diagram illustrates a generalized workflow for the use of a heterobifunctional PEG linker, such as **Benzyl-PEG9-alcohol**, in bioconjugation.

General Workflow for Bioconjugation using a PEG Linker



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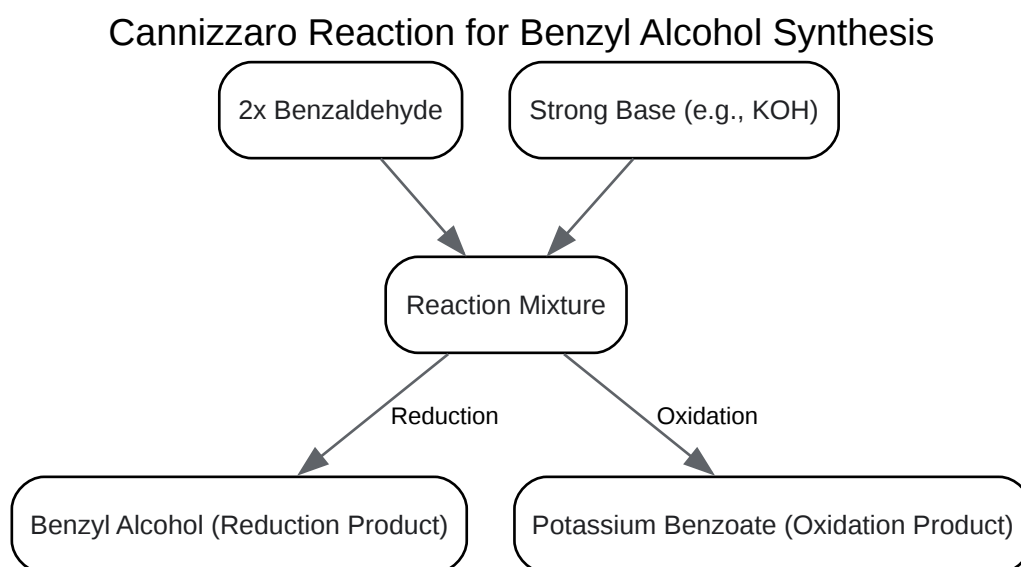
Caption: A generalized workflow for the activation and use of a PEG linker.

Synthesis of Benzyl Alcohol Derivatives

While specific synthesis protocols for **Benzyl-PEG9-alcohol** are proprietary to manufacturers, the synthesis of benzyl alcohols, in general, can be achieved through various chemical reactions. For instance, the Cannizzaro reaction involves the disproportionation of an aromatic aldehyde, like benzaldehyde, in the presence of a strong base to yield benzyl alcohol and a benzoate salt.[7] Another common method is the hydrolysis of benzyl chloride.[8] More advanced techniques involve the hydroxymethylation of phenylboronic acids.[9]

Synthesis of Benzyl Alcohol via Cannizzaro Reaction

The following diagram outlines the key steps in the synthesis of benzyl alcohol from benzaldehyde via the Cannizzaro reaction.



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Caption: Simplified schematic of the Cannizzaro reaction.

Safety and Handling

Benzyl alcohol, the core structural motif, has low acute toxicity.[3] However, it can cause hypersensitivity reactions in some individuals.[10] For **Benzyl-PEG9-alcohol**, it is recommended to handle the compound in a well-ventilated area and use appropriate personal

protective equipment (PPE), including gloves and safety glasses. Refer to the manufacturer's Safety Data Sheet (SDS) for detailed safety information.

In summary, **Benzyl-PEG9-alcohol** is a valuable tool for researchers in drug development and bioconjugation. Its properties allow for the synthesis of complex biomolecular constructs with enhanced solubility and tailored functionalities. Careful consideration of its chemical properties and handling requirements is essential for its successful application in the laboratory.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Benzyl-PEG9-alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1445352#benzyl-peg9-alcohol-molecular-weight\]](https://www.benchchem.com/product/b1445352#benzyl-peg9-alcohol-molecular-weight)

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